

Technical Whitepaper: Structural Elucidation of 3-Bromo-6-ethoxy-2-methylpyridine

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Compound of Interest

Compound Name: 3-Bromo-6-ethoxy-2-methylpyridine

CAS No.: 610278-93-8

Cat. No.: B1275897

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H NMR Analysis, Signal Assignment, and Quality Control Protocols

Executive Summary

The unambiguous identification of **3-bromo-6-ethoxy-2-methylpyridine** relies on resolving three distinct spin systems: the ethoxy side chain (A

X), the isolated methyl singlet, and the vicinal aromatic protons (AB system). This guide provides the theoretical chemical shifts derived from substituent additivity rules, a validated acquisition protocol, and a logic flow for distinguishing this regioisomer from common synthetic impurities.

Theoretical Framework & Spectral Prediction

The pyridine core exhibits characteristic chemical shift perturbations driven by the electronic effects of the substituents.

Electronic Environment Analysis

- Position 2 (Methyl): Weak electron donor. Deshields the ring slightly but primarily serves as a singlet anchor in the aliphatic region (~2.4–2.6 ppm).
- Position 3 (Bromo): Inductively withdrawing (-I), mesomerically donating (+M). The -I effect dominates at the ortho position (H4), causing deshielding.
- Position 6 (Ethoxy): Strong mesomeric donor (+M). This is the critical diagnostic substituent. It causes significant shielding at the ortho (H5) and para (H3 - occupied) positions.
- Protons H4 & H5: These form a vicinal coupling system (
).
 - H5: Located ortho to the ethoxy group. Expect significant upfield shift.
 - H4: Located ortho to the bromine. Expect downfield shift.

Predicted Chemical Shift Table (CDCl)

Values are calculated based on pyridine substituent additivity increments relative to unsubstituted pyridine.

Assignm ent	Proton Type	Predicted Shift (, ppm)	Multiplicit y	Integral	Coupling (, Hz)	Electroni c Logic
H4	Aromatic	7.55 – 7.65	Doublet (d)	1H		Deshielded by ortho- Br; Pyridine -position.
H5	Aromatic	6.45 – 6.55	Doublet (d)	1H		Diagnostic: Shielded by ortho- OEt (+M effect).
-OCH -	Methylene	4.30 – 4.40	Quartet (q)	2H		Deshielded by oxygen electroneg ativity.
Ar-CH	Methyl	2.50 – 2.60	Singlet (s)	3H	-	Attached to aromatic ring (slight deshielding).
-CH	Methyl (Ethyl)	1.35 – 1.45	Triplet (t)	3H		Standard terminal methyl in ethoxy chain.

Experimental Protocol (Self-Validating System)

To ensure reproducibility and trustworthiness of the data, follow this Standard Operating Procedure (SOP).

Sample Preparation[1]

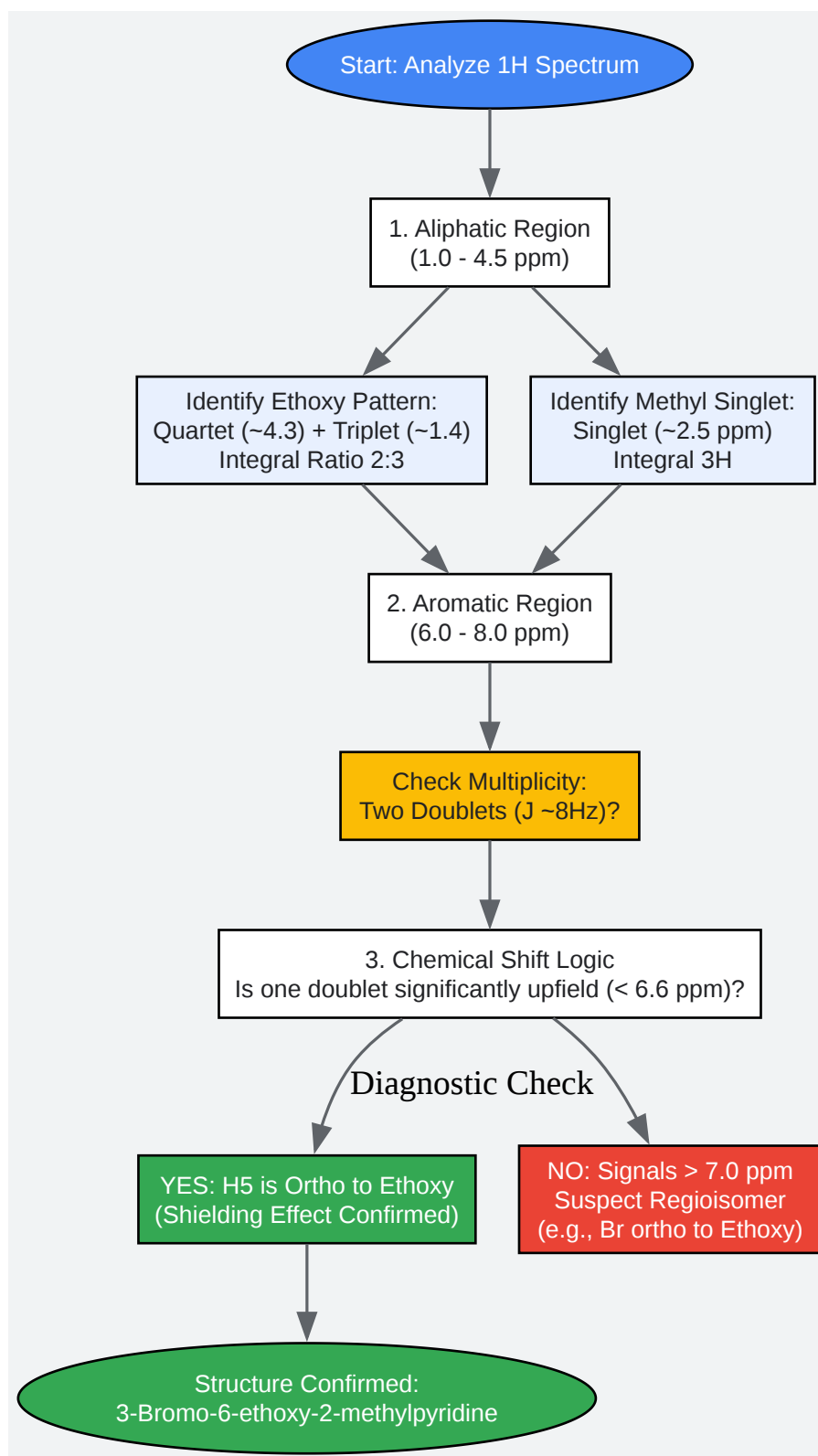
- Mass: Weigh 5–10 mg of the analyte.
- Solvent: Dissolve in 0.6 mL of CDCl₃ (99.8% D) containing 0.03% v/v TMS (Tetramethylsilane) as an internal reference.
 - Note: Ensure the solution is clear. Filtration through a cotton plug in a Pasteur pipette is recommended to remove inorganic salts (e.g., NaBr from synthesis).
- Tube: Use a high-quality 5mm NMR tube (e.g., Wilmad 507-PP) to minimize shimming errors.

Acquisition Parameters (400 MHz+)

- Pulse Sequence:zg30 (30° excitation pulse) to prevent saturation.
- Spectral Width (SW): 12–14 ppm (ensure -1 to 11 ppm is covered).
- Relaxation Delay (D1):
seconds. (Critical for accurate integration of the isolated methyl singlet vs. aromatic protons).
- Scans (NS): 16 (minimum) for analytical purity; 64 for impurity profiling.
- Temperature: 298 K (25°C).

Structural Assignment Logic

The following diagram illustrates the deductive pathway to confirm the structure and rule out isomers (e.g., 3-bromo-2-ethoxy-6-methylpyridine).



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Figure 1: Decision tree for the structural verification of **3-Bromo-6-ethoxy-2-methylpyridine** based on ^1H NMR observables.

Detailed Analysis of the Aromatic Region

The differentiation of the 2,3,6-substitution pattern rests on the chemical shift of H5.

- Observation: If the spectrum shows two doublets both above 7.0 ppm, the structure is likely incorrect.
- Reasoning: In the correct structure, H5 is adjacent to the ethoxy group. The lone pair on the oxygen donates electron density into the ring (Resonance), significantly shielding H5. If the ethoxy were at position 2 (and methyl at 6), the protons would be H3/H4 or H4/H5 depending on bromine placement, but the specific "Ortho-to-Alkoxy" shielding is the "fingerprint" of the 6-ethoxy motif.

Advanced Verification (Isomer Differentiation)

If the 1D

^1H spectrum is ambiguous due to overlapping impurities, use 1D NOE (Nuclear Overhauser Effect) or 2D NOESY to confirm regiochemistry.

- Irradiate the Methyl Singlet (~2.5 ppm):
 - Expected Result: NOE enhancement of the H4 doublet (~7.6 ppm) is not expected (too far, separated by Br).
 - Isomer Check: If you observe NOE to an aromatic proton, the Methyl group is likely adjacent to a proton (e.g., 6-methyl-5-proton isomer).
- Irradiate the Ethoxy Methylene (~4.3 ppm):
 - Expected Result: Strong NOE enhancement of the H5 doublet (~6.5 ppm).
 - Conclusion: This confirms the Ethoxy group is adjacent to H5.

References

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- PubChem Compound Summary. (2023). **3-Bromo-6-ethoxy-2-methylpyridine** (CID 4738463).[1][2] National Library of Medicine.

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Sources

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